Application Note: Comprehensive Characterization of 4-Bromo-2-chloro-1-ethoxybenzene

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Compound of Interest

Compound Name:	*4-Bromo-2-chloro-1-ethoxybenzene*
CAS No.:	*279261-80-2*
Cat. No.:	*B1291377*

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Introduction

4-Bromo-2-chloro-1-ethoxybenzene is a substituted aromatic ether with significant applications as a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. The precise control of its purity and the accurate identification of potential impurities are critical for ensuring the safety, efficacy, and quality of the final products. This application note provides a comprehensive guide to the analytical methodologies for the thorough characterization of **4-Bromo-2-chloro-1-ethoxybenzene**, designed for researchers, scientists, and professionals in drug development and quality control.

The methodologies detailed herein are grounded in established analytical principles and are designed to be validated in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity and reliability.[1][2][3][4][5] We will explore chromatographic and spectroscopic techniques, offering detailed protocols and the scientific rationale behind the selection of specific parameters.

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Chromatographic Analysis for Purity and Impurity Profiling

Chromatographic techniques are indispensable for separating and quantifying **4-Bromo-2-chloro-1-ethoxybenzene** from its starting materials, by-products, and degradation products.

Gas Chromatography-Mass Spectrometry (GC-MS)

Given the volatility of **4-Bromo-2-chloro-1-ethoxybenzene**, GC-MS is a powerful technique for its identification and quantification. The mass spectrometer provides definitive identification based on the mass-to-charge ratio (m/z) of the molecule and its fragmentation patterns.

- Injector Temperature: Set significantly above the analyte's boiling point to ensure rapid and complete vaporization without thermal degradation.
- Column Selection: A non-polar or mid-polarity column, such as one with a 5% phenyl-methylpolysiloxane stationary phase, is chosen due to the non-polar nature of the analyte, facilitating separation based on boiling points.
- Temperature Program: A gradient is employed to ensure good separation of potential impurities with different volatilities and to maintain sharp peak shapes.
- Ionization Mode: Electron Ionization (EI) is a robust and widely used technique that generates reproducible fragmentation patterns, which are crucial for structural elucidation and library matching.
- Sample Preparation:
  - Accurately weigh approximately 10 mg of the **4-Bromo-2-chloro-1-ethoxybenzene** sample.
  - Dissolve the sample in 10 mL of a suitable volatile solvent such as dichloromethane or ethyl acetate to a final concentration of 1 mg/mL.[6][7][8]
  - Vortex the solution until the sample is completely dissolved.

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- Filter the solution through a 0.22 µm syringe filter into a GC vial to remove any particulates.[6]

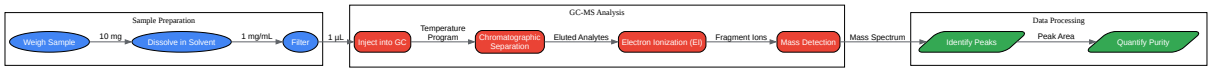
- Instrumentation and Conditions:
  - Gas Chromatograph: Agilent 8890 GC or equivalent.
  - Mass Spectrometer: Agilent 5977B MSD or equivalent.
  - Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - Injector: Split/splitless, operated in split mode (e.g., 50:1 split ratio) at 280°C.
  - Injection Volume: 1 µL.
  - Oven Temperature Program:
    - Initial temperature: 80°C, hold for 2 minutes.
    - Ramp: 10°C/min to 250°C.
    - Hold: 5 minutes at 250°C.
  - MSD Transfer Line Temperature: 280°C.
  - Ion Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Scan Range: 50-400 m/z.

- Data Analysis:
  - Identify the peak corresponding to **4-Bromo-2-chloro-1-ethoxybenzene** based on its retention time and mass spectrum.

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- The mass spectrum is expected to show a molecular ion peak and characteristic isotopic patterns for bromine and chlorine.
- Quantify the purity by area percentage, assuming a uniform response factor for closely related impurities. For higher accuracy, use a reference standard for calibration.

Diagram of GC-MS Experimental Workflow



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Caption: Workflow for GC-MS analysis of **4-Bromo-2-chloro-1-ethoxybenzene**.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a versatile and widely used technique for the analysis of non-polar to moderately polar compounds. It is particularly useful for quantifying non-volatile impurities and for routine quality control.

- Stationary Phase: A C18 column is selected as it provides excellent hydrophobic retention for the non-polar aromatic analyte.[9][10]
- Mobile Phase: A mixture of acetonitrile and water is a common choice for RP-HPLC. Acetonitrile is a strong organic modifier that effectively elutes non-polar compounds.[9]
- Gradient Elution: A gradient is used to ensure the elution of a wide range of potential impurities with varying polarities and to reduce analysis time.
- UV Detection: The aromatic ring in **4-Bromo-2-chloro-1-ethoxybenzene** contains a chromophore that absorbs UV light, making UV detection a suitable and sensitive method.

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The detection wavelength is chosen based on the UV spectrum of the analyte to maximize sensitivity.

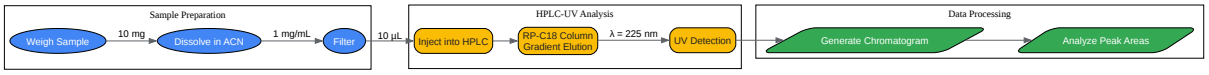
- Sample Preparation:
  - Accurately weigh approximately 10 mg of the sample.
  - Dissolve in 10 mL of acetonitrile to a final concentration of 1 mg/mL.
  - Vortex until fully dissolved.
  - Filter the solution through a 0.22 µm syringe filter into an HPLC vial.[11]
- Instrumentation and Conditions:
  - HPLC System: Agilent 1260 Infinity II or equivalent, equipped with a quaternary pump, autosampler, column compartment, and UV detector.
  - Column: Zorbax Eclipse Plus C18 (4.6 x 150 mm, 5 µm) or equivalent.
  - Mobile Phase A: HPLC-grade water.
  - Mobile Phase B: HPLC-grade acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30°C.
  - Detection Wavelength: 225 nm (or λmax determined by UV scan).
  - Injection Volume: 10 µL.
  - Gradient Program:
    - 0-2 min: 60% B
    - 2-15 min: 60% to 95% B
    - 15-20 min: 95% B

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- 20.1-25 min: 60% B (re-equilibration)

- Data Analysis:
  - Identify the main peak corresponding to **4-Bromo-2-chloro-1-ethoxybenzene**.
  - Calculate the purity based on the relative peak areas.
  - For accurate quantification of impurities, a reference standard and the development of a validated quantitative method are required.

Diagram of HPLC-UV Experimental Workflow



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Caption: Workflow for HPLC-UV analysis of **4-Bromo-2-chloro-1-ethoxybenzene**.

Spectroscopic Analysis for Structural Confirmation

Spectroscopic techniques are essential for the unambiguous identification and structural confirmation of **4-Bromo-2-chloro-1-ethoxybenzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. Both ^{1}H and ^{13}C NMR are crucial for structural elucidation.

Based on substituent effects, the following approximate chemical shifts are predicted:

- Aromatic Protons (3H):

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- The proton ortho to the ethoxy group and meta to the halogens will be the most upfield.
- The remaining two protons will be further downfield, with their exact shifts influenced by the electronic effects of the bromine and chlorine atoms. The expected region is δ 6.8-7.5 ppm.

- Ethoxy Protons (5H):
  - A quartet at approximately δ 4.0-4.2 ppm ($O-CH_2$).
  - A triplet at approximately δ 1.4-1.6 ppm (CH_3).

Predicting precise ^{13}C chemical shifts is complex, but the general regions are as follows:

- Aromatic Carbons (6C): Expected in the δ 110-160 ppm range. The carbons directly attached to the electronegative oxygen, bromine, and chlorine atoms will have distinct chemical shifts.
- Ethoxy Carbons (2C):
  - $O-CH_2$: δ 60-70 ppm.
  - CH_3: δ 10-20 ppm.
- Sample Preparation:
  - Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing tetramethylsilane (TMS) as an internal standard.
  - Transfer the solution to a 5 mm NMR tube.
- Data Acquisition:
  - Acquire ^{1}H and ^{13}C NMR spectra on a 400 MHz (or higher) spectrometer.
  - Standard acquisition parameters for both nuclei should be used.
- Data Analysis:

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- Process the spectra (Fourier transform, phase correction, and baseline correction).
- Integrate the ^{1}H NMR signals to determine the relative number of protons.
- Analyze the chemical shifts, splitting patterns (multiplicity), and coupling constants to assign the signals to the respective protons and carbons in the molecular structure.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

- Aromatic C-H Stretch: Weak to medium absorption around 3030-3100 cm^{-1}.[12][13][14][15]
- Aliphatic C-H Stretch (ethoxy group): Medium to strong absorptions in the 2850-3000 cm^{-1} range.
- Aromatic C=C Stretch: Medium absorptions in the 1450-1600 cm^{-1} region.[12][13][14][15]
- C-O Stretch (aryl-alkyl ether): Strong absorption around 1250 cm^{-1}.
- C-Cl Stretch: Absorption in the 600-800 cm^{-1} region.
- C-Br Stretch: Absorption in the 500-600 cm^{-1} region.
- Out-of-plane (OOP) C-H Bending: Strong absorptions in the 800-900 cm^{-1} range, indicative of the substitution pattern on the benzene ring.
- Sample Preparation:
  - For a solid sample, prepare a KBr (potassium bromide) pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
  - Alternatively, for a liquid or dissolved sample, a thin film can be cast onto a salt plate (e.g., NaCl or KBr).
- Data Acquisition:

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- Acquire the spectrum using an FTIR spectrometer, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.
- Collect a background spectrum of the empty sample compartment or the pure KBr pellet.

- Data Analysis:
  - Ratio the sample spectrum against the background spectrum to obtain the absorbance or transmittance spectrum.
  - Identify the characteristic absorption bands and correlate them to the functional groups present in **4-Bromo-2-chloro-1-ethoxybenzene**.

Method Validation According to ICH Q2(R1) Guidelines

For use in a regulated environment, the analytical methods described above must be validated to demonstrate their suitability for their intended purpose.[1][2][3][4][5]

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Validation Parameter	Applicability for Purity (HPLC/GC)	Applicability for Identification (Spectroscopy)	Brief Description
Specificity	✓	✓	The ability to assess the analyte unequivocally in the presence of other components (impurities, degradants).[5]
Linearity	✓		The ability to obtain test results which are directly proportional to the concentration of the analyte in the sample.
Range	✓		The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have suitable precision, accuracy, and linearity.
Accuracy	✓		The closeness of test results obtained by the method to the true value.
Precision	✓		The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of

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		a homogeneous sample. Includes repeatability and intermediate precision.[5]
Detection Limit (DL)	For Impurities	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated.
Quantitation Limit (QL)	✓	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.[4]
Robustness	✓	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.[5]

Conclusion

The comprehensive characterization of **4-Bromo-2-chloro-1-ethoxybenzene** requires a multi-faceted analytical approach. The combination of chromatographic techniques like GC-MS and HPLC provides robust methods for purity assessment and impurity profiling, while spectroscopic methods including NMR and FTIR are essential for definitive structural confirmation. The protocols outlined in this application note serve as a detailed guide for establishing reliable and accurate analytical testing. It is imperative that these methods are subjected to rigorous validation in accordance with ICH Q2(R1) guidelines to ensure their suitability for quality control and regulatory purposes.

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